

Long-term stability of Clinofibrate stock solutions

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Compound of Interest

Compound Name: Clinofibrate

Cat. No.: B1669179

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Technical Support Center: Clinofibrate

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **Clinofibrate** stock solutions. Below you will find frequently asked questions and a troubleshooting guide to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for preparing **Clinofibrate** stock solutions?

A1: **Clinofibrate** exhibits good solubility in several organic solvents. For preparing stock solutions, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and Ethanol are recommended. It has limited solubility in aqueous solutions.^[1]^[2]

Q2: What are the optimal storage conditions for solid **Clinofibrate**?

A2: Solid **Clinofibrate** is stable for an extended period when stored correctly. It is recommended to store the solid powder at -20°C, where it can be stable for up to three years.^[2] Another source suggests stability for at least four years, though the specific temperature is not mentioned.^[1]

Q3: How should I store **Clinofibrate** stock solutions for long-term use?

A3: For long-term stability, it is advised to store **Clinofibrate** stock solutions at -80°C.[2] Under these conditions, the solution can remain stable for up to one year.[2] To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use vials.[2]

Q4: Is **Clinofibrate** stable in aqueous solutions?

A4: While specific stability data for **Clinofibrate** in aqueous solutions is limited, studies on other drugs in the fibrate class have shown significant instability in liquid media, particularly under acidic or basic conditions which can cause hydrolysis.[3][4] Therefore, it is recommended to prepare fresh dilutions in aqueous buffers from a concentrated organic stock solution immediately before use.

Data Summary

Table 1: Solubility of **Clinofibrate**

Solvent	Concentration
Dimethylformamide (DMF)	30 mg/mL[1]
Dimethyl sulfoxide (DMSO)	15 mg/mL[1] and 94 mg/mL[2]
Ethanol	30 mg/mL[1]
Ethanol:PBS (pH 7.2) (1:5)	0.16 mg/mL[1]

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years[2]
Stock Solution (in organic solvent)	-80°C	1 year[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate observed in stock solution after thawing.	The concentration of Clinofibrate may exceed its solubility at a lower temperature. Repeated freeze-thaw cycles can also lead to precipitation.	Gently warm the solution and vortex to redissolve the precipitate. Ensure the solution is clear before use. To avoid this issue, prepare aliquots of the stock solution to minimize freeze-thaw cycles.
Inconsistent experimental results.	Degradation of Clinofibrate in the stock solution or working solution.	Prepare fresh stock solutions and use them within the recommended storage period. If using aqueous working solutions, prepare them fresh from the stock solution for each experiment. Consider that fibrates can be unstable in aqueous environments. [3] [4]
Difficulty dissolving Clinofibrate.	Inappropriate solvent or insufficient solvent volume.	Refer to the solubility table (Table 1) to select an appropriate solvent. Ensure you are using a sufficient volume of the solvent to achieve the desired concentration. Sonication may aid in dissolution.

Experimental Protocols

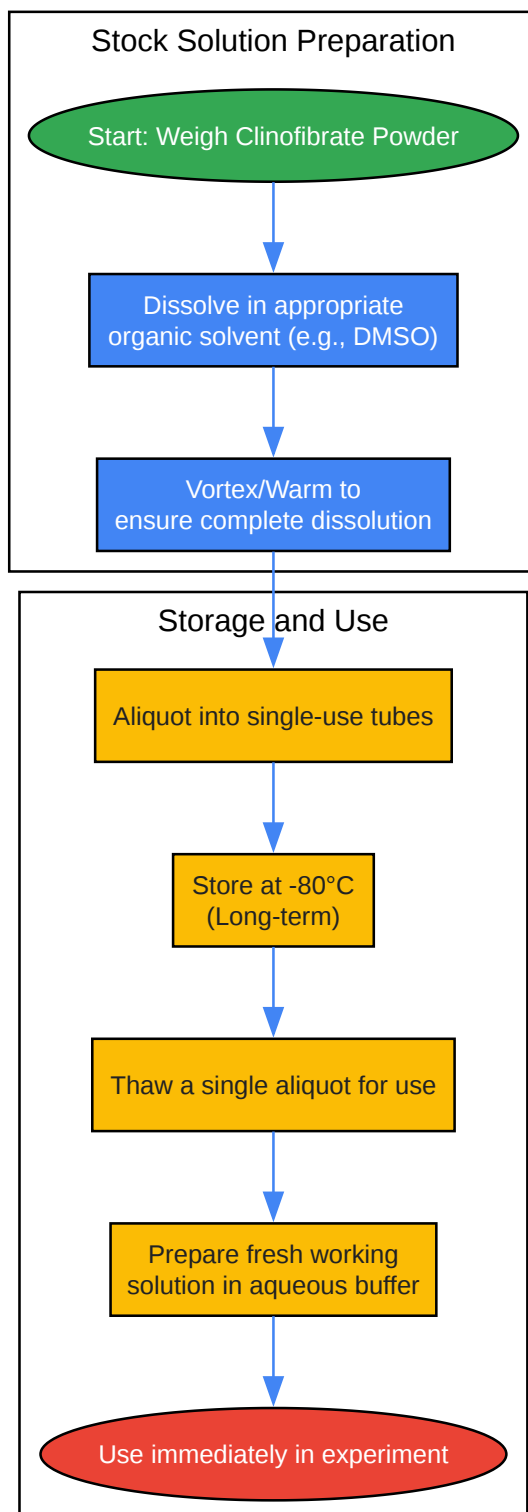
Protocol 1: Preparation of a 10 mM **Clinofibrate** Stock Solution in DMSO

- Materials:
 - **Clinofibrate** (solid powder)
 - Anhydrous Dimethyl sulfoxide (DMSO)

- Sterile, conical-bottom polypropylene tubes
- Procedure:
 - Equilibrate the **Clinofibrate** vial to room temperature before opening.
 - Weigh the required amount of **Clinofibrate** powder in a sterile tube. The molecular weight of **Clinofibrate** is 468.58 g/mol . To prepare 1 mL of a 10 mM solution, you will need 4.686 mg of **Clinofibrate**.
 - Add the appropriate volume of anhydrous DMSO to the tube.
 - Vortex the solution until the **Clinofibrate** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary.
 - Once fully dissolved, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage.

Visual Diagrams

Workflow for Preparation and Storage of Clinofibrate Stock Solution

[Click to download full resolution via product page](#)Caption: Preparation and storage workflow for **Clinofibrate** stock solutions.

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